

# what is 4-azidobenzaldehyde used for in research

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: 4-Azidobenzaldehyde

CAS No.: 24173-36-2

Cat. No.: S605323

Get Quote

## Detailed Experimental Protocols

Here are detailed methodologies for two key applications cited in the literature.

### Synthesis of 4,5-Dihydro-1,2,3-triazolo[1,5-a][1,4]benzodiazepine Derivatives

This four-component Ugi-Smiles reaction demonstrates the simultaneous utility of the aldehyde and azide groups in a single, efficient process [1].

- **Reagents:** 2-azidobenzaldehyde, propargylamine, isocyanides, and nitrophenols (ortho- or para-) [1].
- **Solvent:** Methanol [1].
- **Procedure:**
  - The starting materials are combined in methanol. A stoichiometric excess of isocyanide (1.2 equivalents) is recommended for a good yield [1].
  - The reaction mixture is heated under reflux for 24 hours [1].
  - After cooling, the crude product is purified by column chromatography on silica gel to isolate the final benzodiazepine derivative [1].
- **Key Note:** The reaction proceeds without additional reagents or catalysts. The azide group participates in an intramolecular cyclization with the alkyne, while the aldehyde condenses with the amine [1].

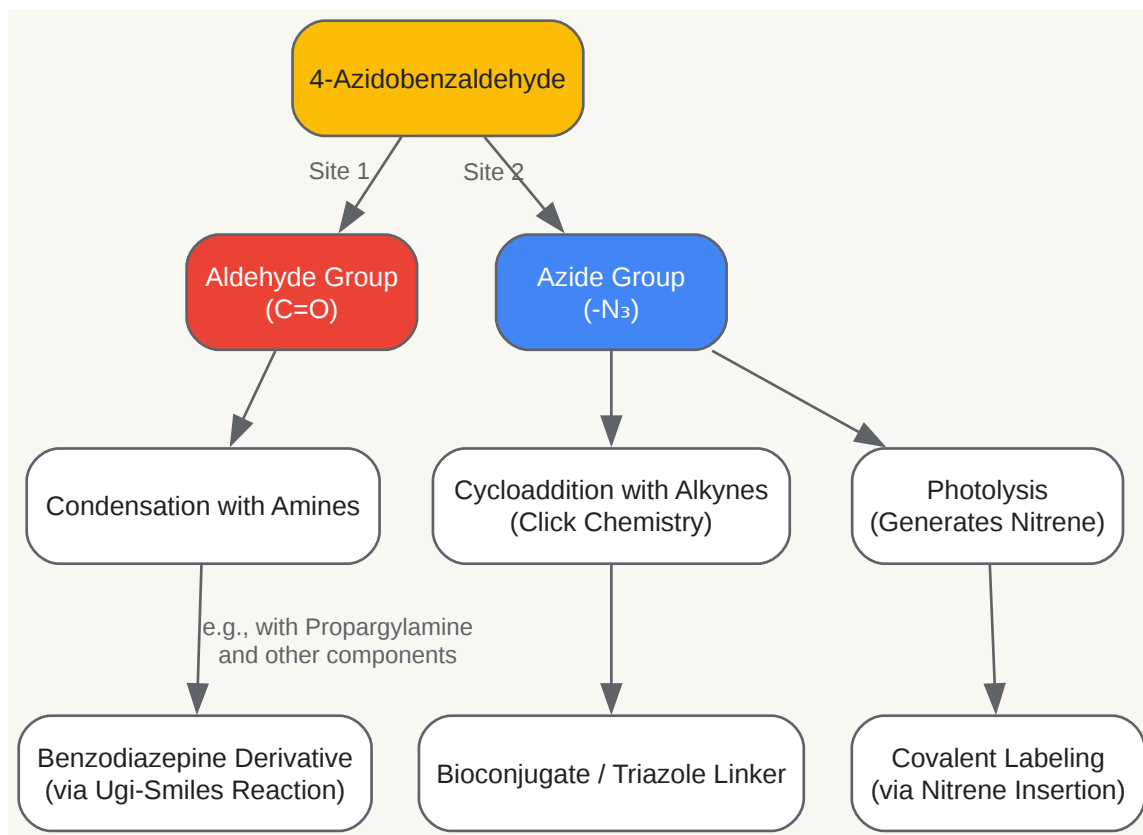
## Nucleophilic Transformation of the Carbonyl Group via Azide Protection

This protocol allows for the selective reaction of the aldehyde group in the presence of the sensitive azide [2].

- **Objective:** To perform nucleophilic transformations on the carbonyl group without affecting the azide functionality [2].
- **Protection Step:** The azido group is first protected by reacting it with di(tert-butyl)(4-(dimethylamino)phenyl)phosphine (Amphos) to form a phosphazide. This moiety is stable to various nucleophiles [2].
- **Transformation:** Once protected, the carbonyl group can be transformed using nucleophiles such as lithium aluminum hydride (for reduction) or organometallic reagents like Grignard reagents (for nucleophilic addition) [2].
- **Significance:** This method enables consecutive transformations of molecules containing multiple azide and carbonyl groups, which is valuable for synthesizing complex structures [2].

## Reactivity and Workflow Diagram

The following diagram illustrates the dual reactivity of **4-azidobenzaldehyde** and its role in a multi-step synthesis, integrating the experimental protocols described above.



[Click to download full resolution via product page](#)

This diagram shows the two primary reactive sites of **4-azidobenzaldehyde** and the key pathways that lead to its diverse research applications [3] [4] [1].

## Critical Safety Information

A paramount safety consideration for researchers is that **4-azidobenzaldehyde** is **shock-sensitive and can be highly explosive in its neat (pure and isolated) form** [5].

- **Hazard:** Drop weight impact tests have yielded a positive result with an H50 value of about 11 kg-cm, indicating significant shock sensitivity [5]. A U.S. patent describes it as an "exceptionally explosive substance" [5].
- **Precautions:**
  - **Always handle behind a blast shield** and use appropriate personal protective equipment [5].
  - **Avoid isolation of large quantities.** It is recommended to manipulate the compound **as a dilute solution** rather than in neat form [5].
  - Protect from light, heat, and physical shock [5].

- Ensure you have the most up-to-date Safety Data Sheet (SDS), as older versions may not have contained these warnings [5].

## Quantitative Data Summary

The table below consolidates key quantitative information for **4-azidobenzaldehyde**.

Property	Value	Source / Context
CAS Registry Number	24173-36-2	[6] [3] [4]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> N <sub>3</sub> O	[3] [4] [7]
Molecular Weight	147.13 - 147.14 g/mol	[3] [4] [7]
Purity	97% min	[4]
Shock Sensitivity (H <sub>50</sub> )	~11 kg-cm	Positive result in drop weight test; indicates high sensitivity [5].
Commercial Price (approx.)	\$350 / 250 mg	Research-scale pricing from a supplier [3].

In summary, **4-azidobenzaldehyde** is a powerful tool for synthesizing nitrogen-containing heterocycles and for labeling biomolecules. Its utility is matched only by the critical need for strict adherence to safety protocols due to its explosive nature.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. of novel fused Synthesis ,5-dihydro-1,2,3-triazolo... 4 [bohrium.com]

2. Nucleophilic transformations of azido-containing carbonyl compounds... [pubs.rsc.org]
3. - 4 | CAS 24173-36-2 | SCBT - Santa Cruz... Azidobenzaldehyde [scbt.com]
4. - 4 CAS NO: 24173-36-2 used in the synthesis of... azidobenzaldehyde [alfachemch.com]
5. American Chemical Society: Chemical & Engineering Safety Letters [pubsapp.acs.org]
6. MeSH Browser [meshb.nlm.nih.gov]
7. CAS # 24173-36-2, 4 - Azidobenzaldehyde : more information. [chemblink.com]

To cite this document: Smolecule. [what is 4-azidobenzaldehyde used for in research]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b605323#what-is-4-azidobenzaldehyde-used-for-in-research]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)